

Application Notes and Protocols for Preparing Squalane-in-Water Nanoemulsions

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Compound of Interest

Compound Name: Squalane

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This document provides detailed protocols and application notes for the preparation of **squalane**-in-water nanoemulsions, a promising delivery system for hydrophobic drugs and vaccine adjuvants. The information compiled herein is based on established scientific literature and offers a comprehensive guide for the formulation, characterization, and stable production of these advanced colloidal systems.

Introduction

Squalane, a saturated and stable derivative of squalene, is a biocompatible and biodegradable oil that has garnered significant interest in pharmaceutical and cosmetic applications.[1]

Squalane-in-water nanoemulsions are colloidal dispersions of **squalane** droplets in an aqueous phase, with droplet sizes typically ranging from 20 to 500 nm.[2] These nano-sized emulsions offer several advantages, including enhanced bioavailability of poorly water-soluble drugs, improved stability, and the potential for targeted delivery.[1][3] This document outlines various methods for preparing **squalane**-in-water nanoemulsions and the subsequent characterization techniques to ensure quality and reproducibility.

Data Presentation: Comparative Analysis of Formulation Parameters

The following table summarizes quantitative data from various studies on the preparation of **squalane**-in-water nanoemulsions, providing a comparative overview of different formulation methods and their resulting physical properties.

Formulation Method	Oil Phase (Squalane)	Surfactant(s)	Aqueous Phase	Key Parameters	Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Reference
High-Pressure Homogenization	10% (v/v)	1% (w/w) Tween 20	Milli-Q Water	10-150 MPa, 1 cycle	Not Specified	Not Specified	Not Specified	[4]
High-Pressure Homogenization	Not Specified	Not Specified	Not Specified	2500 bar (36,000 psi), 1-2 passes	50-80	Not Specified	Not Specified	[2]
Sonication	Squalene/Cocoonut Oil (0.5:3.6 ratio)	Span® 80, Tween® 80	Water	400 rpm, 45 min (homogeneous dispersing)	Smallest average size in nanoemulsion range	Not Specified	Not Specified	[5][6][7]
Phase Inversion Temperature (PIT)	Squalene/Cocoonut Oil	Span® 80, Tween® 80	Water	Heat to 70°C, then cool to 25°C	Smallest droplet size at 0.5:3.6 squalene:coconut oil ratio	Not Specified	Not Specified	[5][6]
Solvent Injection	Squalene, DOPC, Tween	DOPC, Tween 80	Phosphate-Buffered	Rapid injection of ethanol	50-100	Not Specified	Not Specified	[8]

	80 (1:1:1 molar ratio)		d Saline (PBS)	solution into PBS				
Self- Emulsif ying Drug Delivery System (SEDD S)	4%, 8%, 12% Squala ne	Span® 85, Kollipho r® RH40 (1:1 ratio)	1% Carbox ymethyl Cellulos e (CMC) solution	Dropwis e addition of aqueou s phase	Not Specifie d	Not Specifie d	Not Specifie d	[9]

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in the preparation and characterization of **squalane**-in-water nanoemulsions.

Protocol 1: Preparation of Squalane-in-Water Nanoemulsion using High-Pressure Homogenization

Materials:

- **Squalane**
- Tween 20 (or other suitable surfactant)
- Milli-Q Water (or other purified water)
- Rotor-stator homogenizer
- High-pressure homogenizer

Procedure:

- Preparation of the Oil and Aqueous Phases:

- Prepare the oil phase consisting of 10% (v/v) **squalane**.
- Prepare the aqueous phase consisting of 1% (w/w) Tween 20 dissolved in Milli-Q water.
- Pre-emulsification:
 - Combine the oil and aqueous phases.
 - Homogenize the mixture using a rotor-stator homogenizer at 5000 rpm for 5 minutes to form a coarse emulsion.
- High-Pressure Homogenization:
 - Pass the coarse emulsion through a high-pressure homogenizer.
 - Apply pressures ranging from 10 MPa to 150 MPa for one cycle.^[4] For smaller particle sizes (50-80 nm), pressures up to 2500 bar (36,000 psi) for one to two passes may be required.^[2]
- Characterization:
 - Analyze the resulting nanoemulsion for particle size, polydispersity index (PDI), and zeta potential.

Protocol 2: Preparation of Squalane-in-Water Nanoemulsion using Sonication

Materials:

- **Squalane**
- Coconut Oil (as co-oil)
- Span® 80
- Tween® 80
- Propylene Glycol

- Disodium EDTA
- Deionized Water
- Ultrasonic processor

Procedure:

- Preparation of the Oil and Aqueous Phases:
 - Prepare the oil phase by mixing **squalane** and coconut oil (e.g., at a ratio of 0.5:3.6), Span® 80, and propylene glycol.[\[5\]](#)[\[6\]](#)
 - Prepare the aqueous phase by dissolving Tween® 80 and disodium EDTA in deionized water.
- Heating and Mixing:
 - Separately heat both the oil and aqueous phases to 70°C for 10 minutes.[\[5\]](#)
 - Add the aqueous phase to the oil phase while stirring.
 - Cool the mixture to 25°C.[\[5\]](#)
- Sonication:
 - Subject the mixture to ultrasonication using a high-intensity ultrasonic processor. For example, sonicate for 20 minutes at 30% of the maximum power.[\[6\]](#)
- Characterization:
 - Measure the droplet size of the resulting nanoemulsion.

Protocol 3: Characterization of Squalane-in-Water Nanoemulsions

1. Particle Size and Polydispersity Index (PDI) Measurement:

- Technique: Dynamic Light Scattering (DLS)
- Procedure:
 - Dilute the nanoemulsion sample with deionized water to an appropriate concentration to avoid multiple scattering effects.
 - Place the diluted sample in a disposable cuvette.
 - Measure the particle size and PDI using a DLS instrument (e.g., Nicomp Nano ZLS Z3000).[\[8\]](#)
 - Perform measurements in triplicate and report the average values.

2. Zeta Potential Measurement:

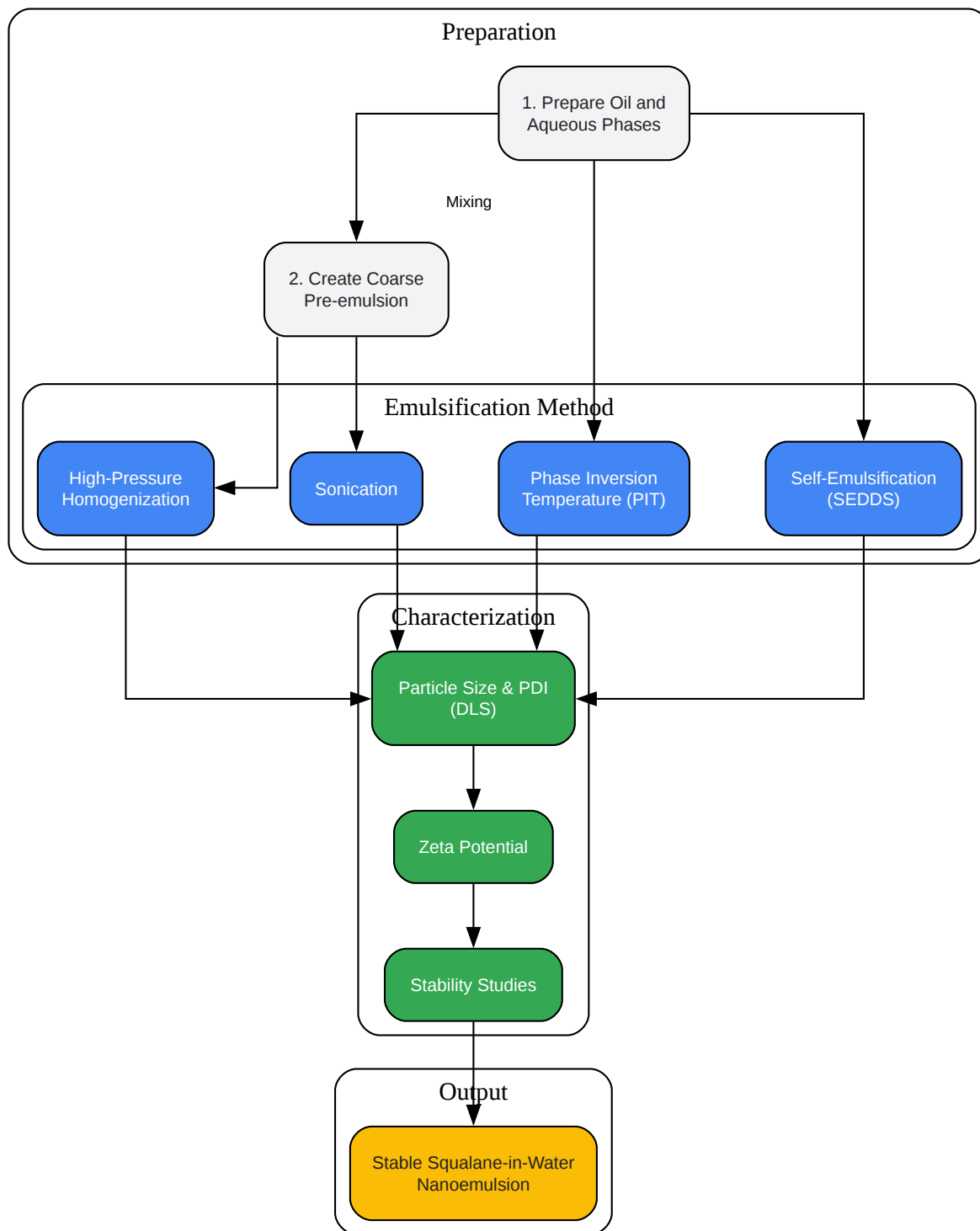
- Technique: Laser Doppler Velocimetry
- Procedure:
 - Dilute the nanoemulsion sample with deionized water.
 - Inject the diluted sample into the measurement cell of the zeta potential analyzer.
 - Apply an electric field and measure the electrophoretic mobility of the droplets.
 - The instrument software will calculate the zeta potential based on the measured mobility.
 - Perform measurements in triplicate and report the average values.

3. Stability Studies:

- Centrifugation Test: Centrifuge the nanoemulsion at 3500 rpm for 30 minutes and observe for any signs of phase separation, creaming, or sedimentation.[\[5\]](#)
- Storage Stability: Store the nanoemulsion samples at different temperatures (e.g., $4\pm 2^{\circ}\text{C}$, $25\pm 2^{\circ}\text{C}$, and $40\pm 2^{\circ}\text{C}$) and monitor the particle size, PDI, and pH at regular intervals (e.g., 24 hours, 7, 15, and 30 days).[\[5\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the preparation and characterization of **squalane**-in-water nanoemulsions.



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Caption: Workflow for **Squalane** Nanoemulsion Preparation and Characterization.

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